

Application Note: Spectrophotometric Method for the Determination of Basic Blue 54 Concentration

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Compound of Interest

Compound Name: Basic Blue 54

Cat. No.: B078339

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Basic Blue 54 (C.I. 11052) is a cationic dye belonging to the single azo class of molecules.^[1] It presents as a blue-green powder and is soluble in water.^{[1][2]} Its chemical formula is $C_{18}H_{22}N_4O_5S_2$, with a molecular weight of 438.52 g/mol.^{[1][2][3][4]} Accurate quantification of such dyes is crucial in various fields, including textile manufacturing, quality control, and environmental monitoring.

UV-Visible spectrophotometry offers a simple, cost-effective, and robust method for determining the concentration of colored compounds in solution.^[5] The technique is based on the Beer-Lambert Law, which establishes a linear relationship between the absorbance of light by a solution and the concentration of the absorbing species.^[5] By measuring the absorbance of a Basic Blue 54 solution at its wavelength of maximum absorbance (λ_{max}), its concentration can be reliably determined. This document provides a detailed protocol for this analytical method.

Principle of the Method

The chromophoric structure of Basic Blue 54 absorbs light in the visible region of the electromagnetic spectrum. A spectrophotometer measures the intensity of this absorption. To quantify an unknown sample, a calibration curve is first established by measuring the absorbance of several standard solutions of known concentrations. The absorbance of the

unknown sample is then measured under the same conditions, and its concentration is calculated by interpolating from the linear regression of the calibration curve.[5]

Quantitative Data Summary

The following table summarizes key quantitative parameters for the spectrophotometric analysis of a basic blue dye. These values serve as a reference, and experimental verification is recommended.

Parameter	Value	Source
Wavelength of Max. Absorbance (λ_{max})	~671 nm (in water)	[6]
Molar Absorptivity (ϵ)	$6.1 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	[6]
Linearity Range	0.15 - 8.0 mg/L	[6]
Limit of Detection (LOD)	0.048 mg/L	[6]
Molecular Weight	438.52 g/mol	[1][2][3]
CAS Registry Number	15000-59-6	[1][2][3][4]

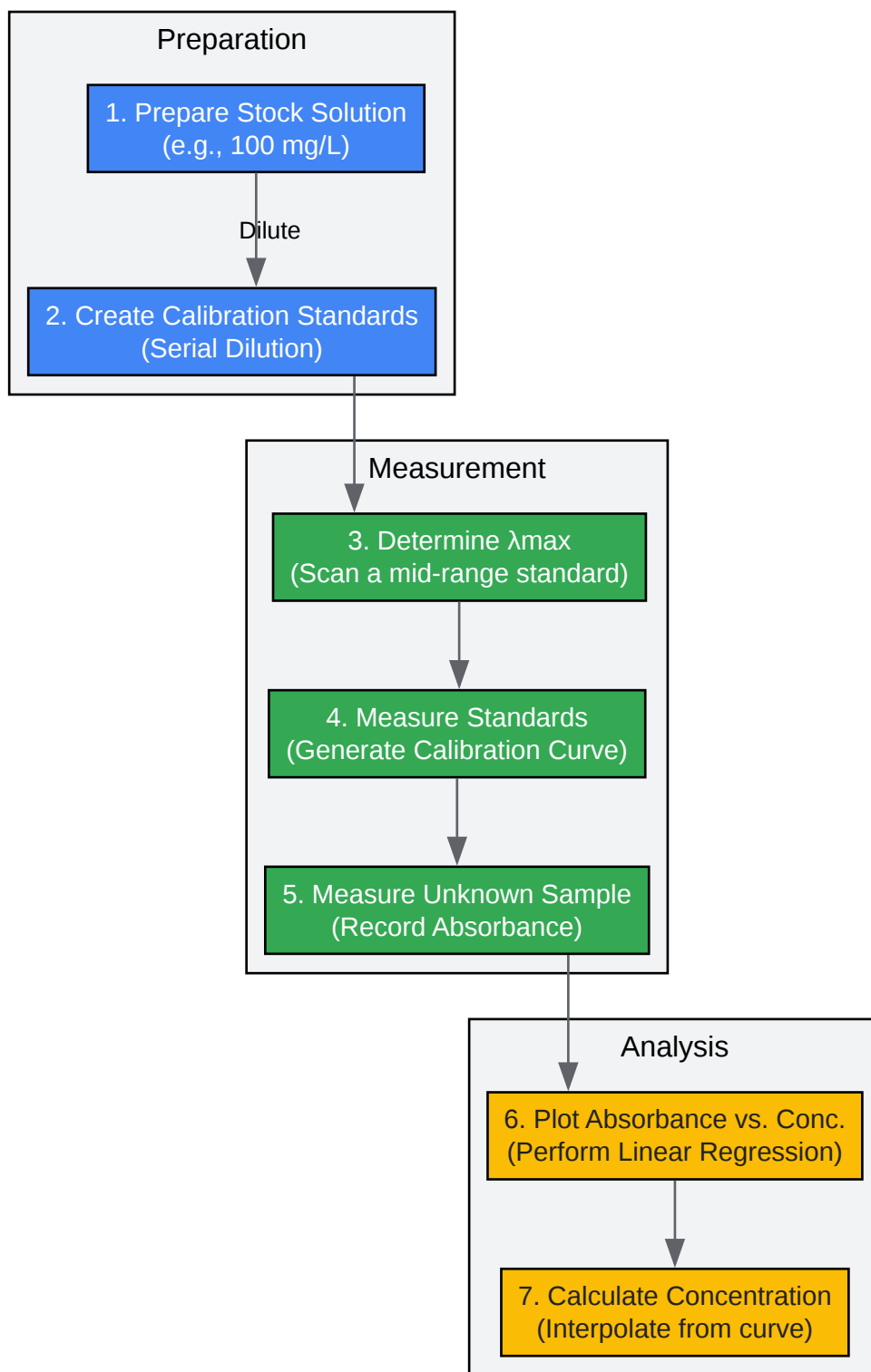
Experimental Protocol

Materials and Equipment

- Chemicals:
 - Basic Blue 54 powder (analytical standard)
 - Deionized (DI) water or appropriate spectroscopic grade solvent
- Equipment:
 - Dual-beam UV-Visible spectrophotometer
 - 10 mm path length quartz or glass cuvettes
 - Analytical balance (4-decimal place)

- Class A volumetric flasks (e.g., 100 mL, 50 mL, 10 mL)
- Class A volumetric pipettes
- Ultrasonic bath

Experimental Workflow Diagram



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